

An In-depth Technical Guide to Spirostan-3-ol: Focus on Sarsasapogenin

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Compound of Interest

Compound Name: *Spirostan-3-ol*

Cat. No.: *B031025*

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This technical guide provides a comprehensive overview of a prominent member of the **spirostan-3-ol** class of molecules, sarsasapogenin. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activities, and the experimental protocols used to elucidate its mechanisms of action.

Core Compound Identification

Spirostan-3-ol represents a class of steroidal sapogenins with multiple stereoisomers. This guide focuses on sarsasapogenin, a well-studied isomer with significant biological activities.

Identifier	Value	Reference
Compound Name	Sarsasapogenin	[1]
Synonyms	Sarsaponin, Parigenin, (25S)-5beta-Spirostan-3beta-ol	[1][2]
CAS Number	126-19-2, 82597-74-8	[3][4][5]
Molecular Formula	C27H44O3	[1][6]
Molecular Weight	416.64 g/mol	[1][6]

Biological Activity and Quantitative Data

Sarsasapogenin has demonstrated significant anti-cancer and anti-inflammatory properties. A key mechanism of its anti-cancer effect is the induction of apoptosis.

Table 2.1: In Vitro Cytotoxicity of Sarsasapogenin

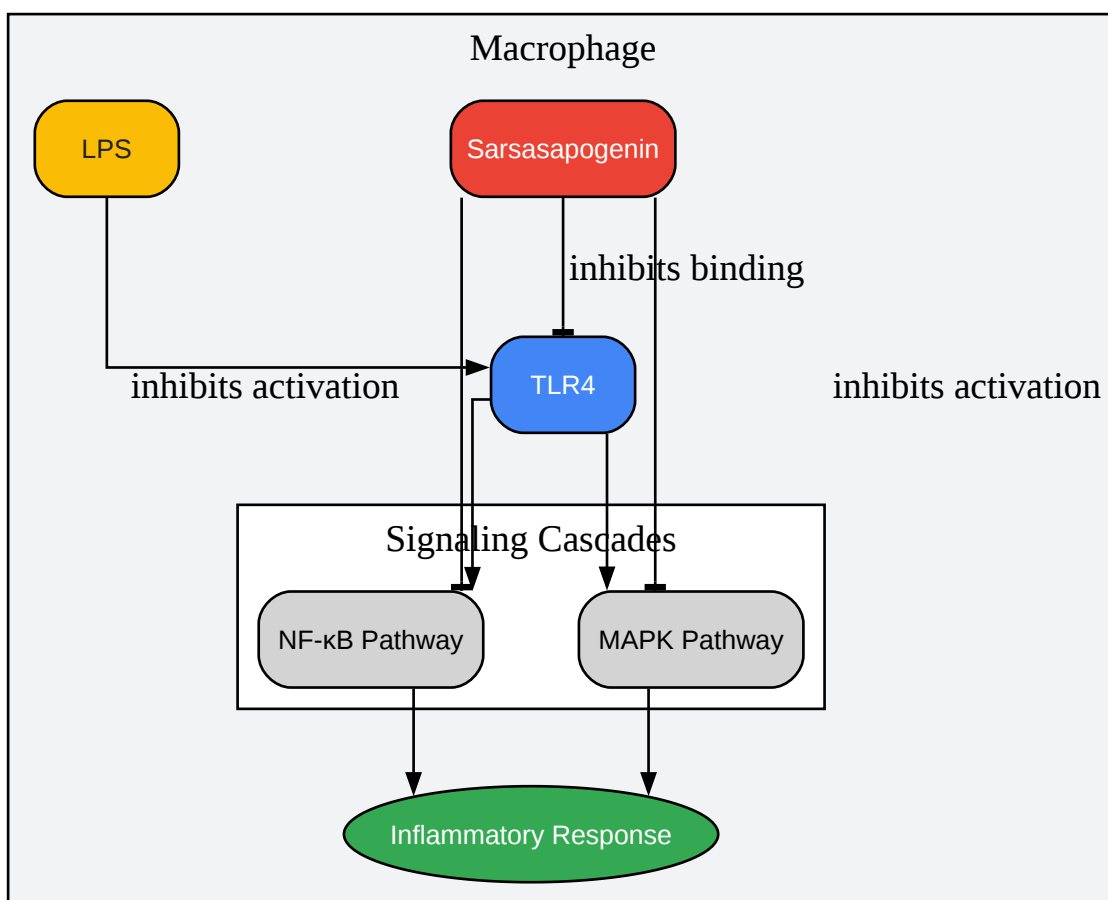
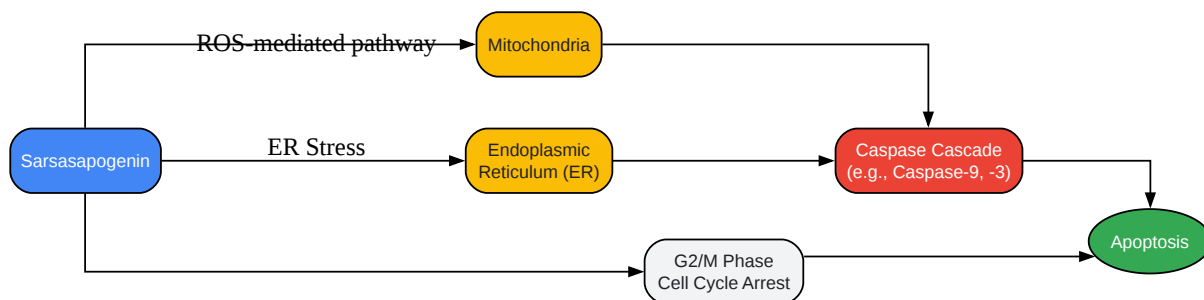
Cell Line	Assay	Incubation Time	IC50	Reference
HepG2 (Human Hepatoma)	MTT	48 hours	42.4 ± 1.0 µg/mL	[5] [7]

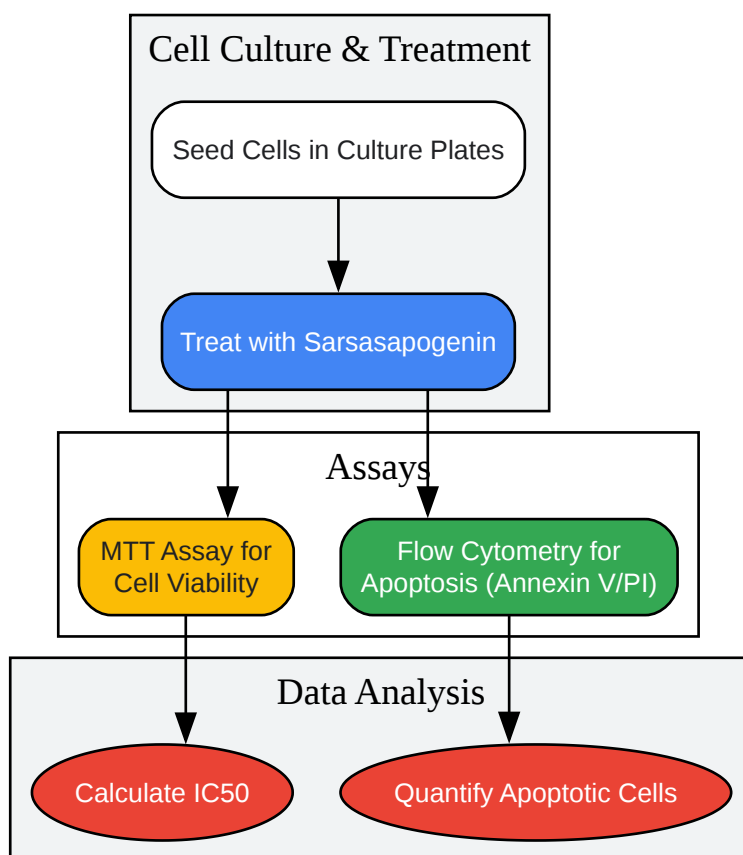
Signaling Pathways

Sarsasapogenin exerts its biological effects by modulating key signaling pathways. Its pro-apoptotic and anti-inflammatory mechanisms are of particular interest.

3.1. Apoptosis Induction

Sarsasapogenin has been shown to induce apoptosis in cancer cells through the mitochondrial (intrinsic) pathway and by activating the endoplasmic reticulum (ER) stress pathway.[\[1\]](#)[\[5\]](#) This involves the arrest of the cell cycle at the G2/M phase, leading to programmed cell death.[\[5\]](#)[\[7\]](#)





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